

# Protocol for 4-Chloro-3-sulfamoylbenzoic acid recrystallization

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## Compound Focus: 4-Chloro-3-sulfamoylbenzoic acid

CAS No.: 1205-30-7

Cat. No.: S591199

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## Physicochemical Profile of 4-Chloro-3-sulfamoylbenzoic Acid

The table below summarizes the fundamental identifiers and physical properties of **4-Chloro-3-sulfamoylbenzoic acid**, which are essential for handling and purification.

Property	Description
CAS Number	1205-30-7 [1]
Molecular Formula	<chem>C(=O)C1=CC=C(C=C1)S(=O)(=O)N</chem> [1]
Quality	98% (as available from a commercial source) [1]
Physical Form	Solid [1]
Melting Point	256-258 °C (literature value) [1]
Safety	Warning; causes skin and eye irritation and may cause respiratory effects [1]

Property	Description
Primary Use	Main metabolite of the antihypertensive drug indapamide; key synthetic intermediate for benzenesulfonamide derivatives [2] [3]

## Proposed Recrystallization Procedure

Since a dedicated protocol was not found, the following is a generalized recrystallization method suitable for a compound of this nature. The high melting point suggests the compound has high polarity and low solubility in many solvents at room temperature.

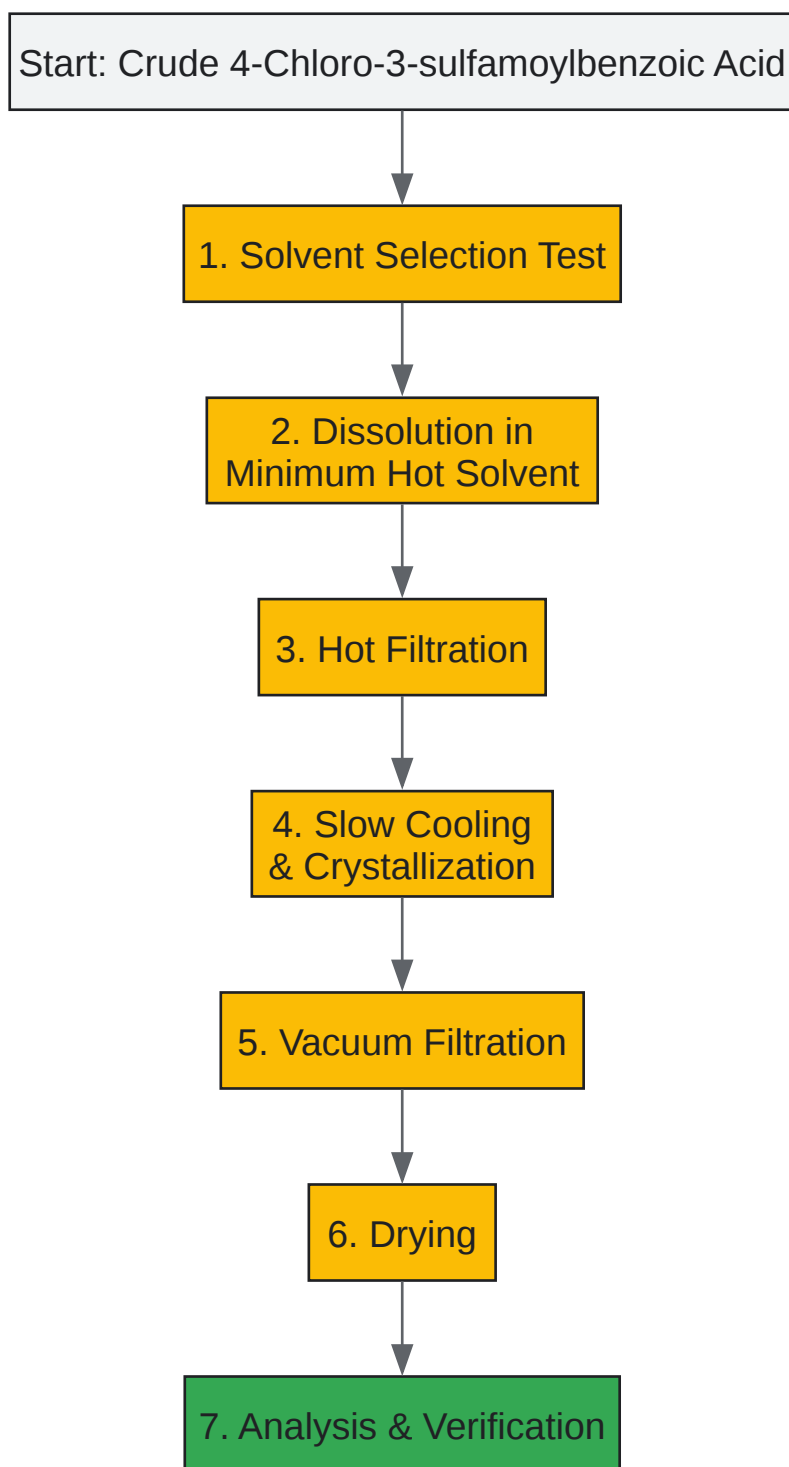
**Objective:** To purify crude **4-Chloro-3-sulfamoylbenzoic acid** via recrystallization. **Principle:** Dissolve the impure solid in a minimum amount of hot solvent, then allow it to cool slowly to form pure crystals.

## Reagents & Equipment

- **Crude Compound:** **4-Chloro-3-sulfamoylbenzoic acid**.
- **Solvent Options:** A suitable solvent or solvent mixture must be determined experimentally. Common choices for polar, high-melting compounds include:
  - **Dimethylformamide (DMF)** or **Dimethyl sulfoxide (DMSO)** mixed with water [3].
  - **Acetic acid** [4] [5].
  - **Aqueous Ethanol** or **Aqueous Methanol** [4] [5].
- **Equipment:** Round-bottom flask, heating mantle, magnetic stirrer, thermometer, Buchner funnel, filter paper, vacuum source.

## Experimental Workflow

The following diagram outlines the key stages of the recrystallization process:



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#### Key Experimental Steps:

- **Solvent Selection:** Perform a small-scale test to find an optimal solvent where the compound has low solubility at room temperature but high solubility near the solvent's boiling point [3].

- **Dissolution:** In a heated flask, add the crude compound and the selected solvent gradually with stirring until fully dissolved. Use the minimum amount of hot solvent to achieve dissolution.
- **Hot Filtration:** If insoluble impurities are present, quickly filter the hot solution through a preheated funnel to remove them.
- **Crystallization:** Allow the filtrate to cool slowly to room temperature. For poor yield, inducing crystallization by scratching the flask or adding a seed crystal may help.
- **Vacuum Filtration:** Collect the purified crystals using a Buchner funnel. Wash the crystals with a small amount of cold solvent to remove adhered mother liquor.
- **Drying:** Dry the crystals thoroughly under vacuum, possibly in an oven, to remove residual solvent. The high melting point allows for elevated drying temperatures.

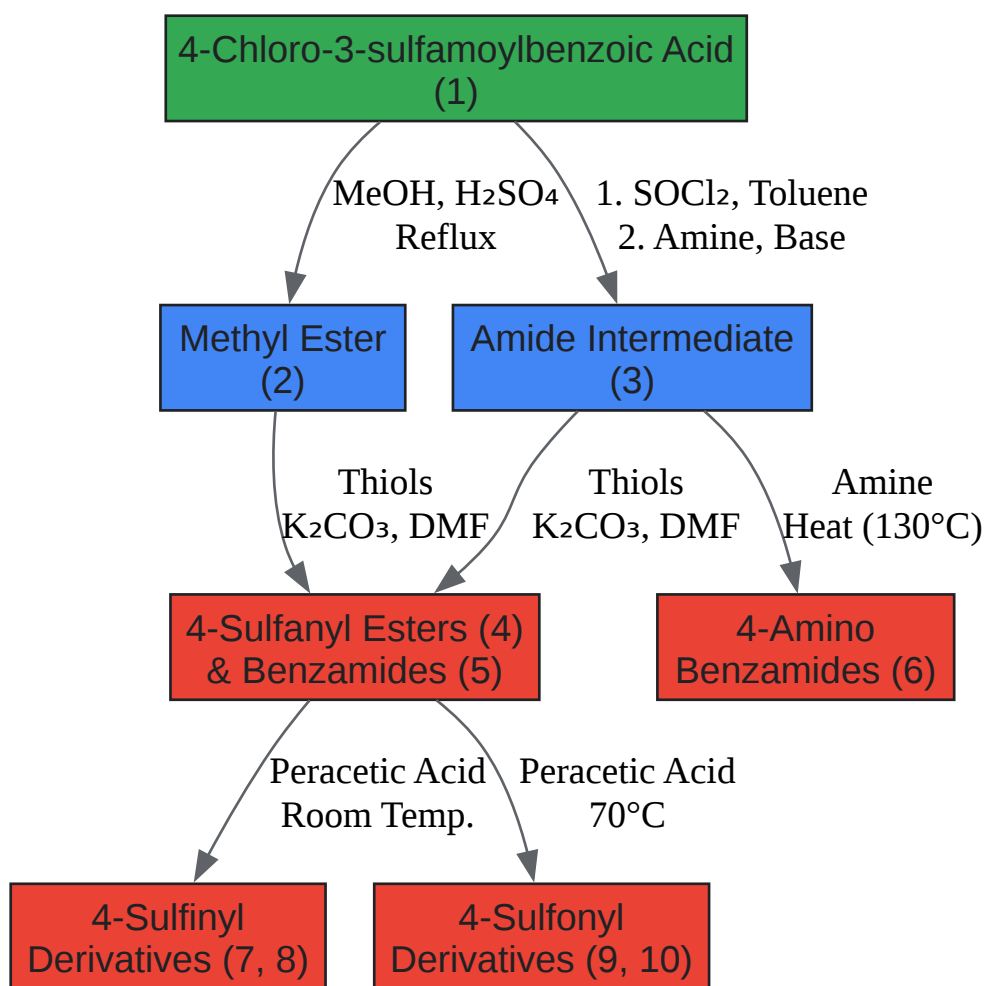
## Post-Recrystallization Analysis

After purification, verify the success of the recrystallization using these methods:

- **Melting Point:** Determine the melting point of the recrystallized solid. A sharp melting point at **256-258 °C** indicates high purity [1].
- **Chromatography:** Techniques like TLC or HPLC can be used to assess purity and confirm the reduction of impurities [1] [2].

## Application in Organic Synthesis

This compound is a valuable building block in medicinal chemistry. The schematic below illustrates its role in synthesizing diverse sulfonamide derivatives, particularly as carbonic anhydrase inhibitors [3]:



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## Key Takeaways

- **No Direct Protocol Available:** The search did not yield a specific recrystallization procedure for **4-Chloro-3-sulfamoylbenzoic acid** [4] [5] [1].
- **Critical Parameter for Purity:** The documented melting point of **256-258 °C** is your primary benchmark for assessing recrystallization success [1].
- **General Method Applicable:** Standard recrystallization techniques using polar solvents like DMF/water or acetic acid are appropriate starting points [4] [5] [3].
- **Versatile Synthetic Intermediate:** This compound is a crucial precursor for synthesizing various sulfonamide-based molecules, particularly carbonic anhydrase inhibitors, via nucleophilic substitution and other reactions [3].

I hope this detailed application note provides a solid foundation for your work. Should you need to explore the synthetic applications further, the referenced literature offers excellent guidance.

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